

BaBr₂ molecular weight and molar mass calculation

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Compound of Interest

Compound Name: Barium bromide

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An In-depth Technical Guide to the Molecular Weight and Molar Mass of **Barium Bromide** (BaBr₂)

This guide provides a comprehensive overview of the molecular weight and molar mass of **Barium Bromide** (BaBr₂), tailored for researchers, scientists, and professionals in drug development. It covers the fundamental principles, calculation methods, and experimental determination protocols.

Understanding Molecular Weight and Molar Mass

While often used interchangeably in practice, molecular weight and molar mass are technically distinct concepts.

- Molecular Weight is the mass of a single molecule of a substance, expressed in atomic mass units (amu)[1][2][3]. It is a dimensionless quantity calculated by summing the atomic weights of all atoms in the molecule[1].
- Molar Mass is the mass of one mole (approximately 6.022×10^{23} particles) of a substance[4]. It is expressed in grams per mole (g/mol) [1][2].

For practical purposes, the numerical value of the molecular weight in amu is equivalent to the molar mass in g/mol [2].

Calculation of BaBr₂ Molar Mass

The molar mass of **Barium Bromide** (BaBr_2) is calculated by summing the atomic masses of its constituent elements: one atom of Barium (Ba) and two atoms of Bromine (Br).

Data Presentation: Atomic Weights

The standard atomic weights for Barium and Bromine are essential for this calculation.

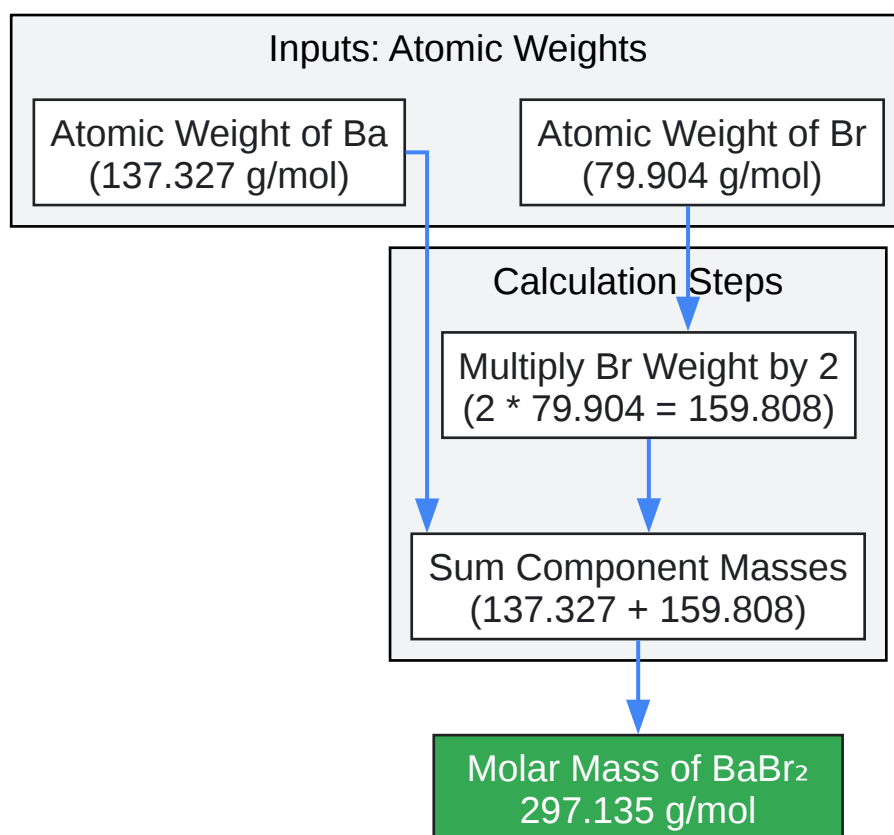
Element	Symbol	Atomic Number	Standard Atomic Weight (g/mol)
Barium	Ba	56	137.327[5][6][7]
Bromine	Br	35	79.904[8][9][10]

Calculation Summary

The molar mass is derived from the chemical formula BaBr_2 .

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Mass (g/mol)
Barium	Ba	1	137.327	137.327
Bromine	Br	2	79.904	159.808
Total	BaBr_2	297.135		

Therefore, the molar mass of **Barium Bromide** (BaBr_2) is 297.135 g/mol [11].



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Diagram 1: Calculation workflow for the molar mass of BaBr₂.

Experimental Protocols for Molar Mass Determination

While theoretical calculation is straightforward, experimental verification is crucial in research. The primary methods include mass spectrometry and techniques based on colligative properties.

Mass Spectrometry

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides a highly accurate determination of the molar mass.

Methodology:

- **Ionization:** A sample of BaBr_2 is vaporized and then ionized, typically by electron impact or chemical ionization, to form charged particles.
- **Acceleration:** The resulting ions are accelerated by an electric field to give them all the same kinetic energy.
- **Deflection:** The ions then enter a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass of the ion; lighter ions are deflected more than heavier ones.
- **Detection:** A detector measures the m/z ratio of the deflected ions. For BaBr_2 , the primary peak would correspond to the molecular ion $[\text{BaBr}_2]^+$. The presence of bromine's two stable isotopes (^{79}Br and ^{81}Br) will result in a characteristic isotopic pattern.

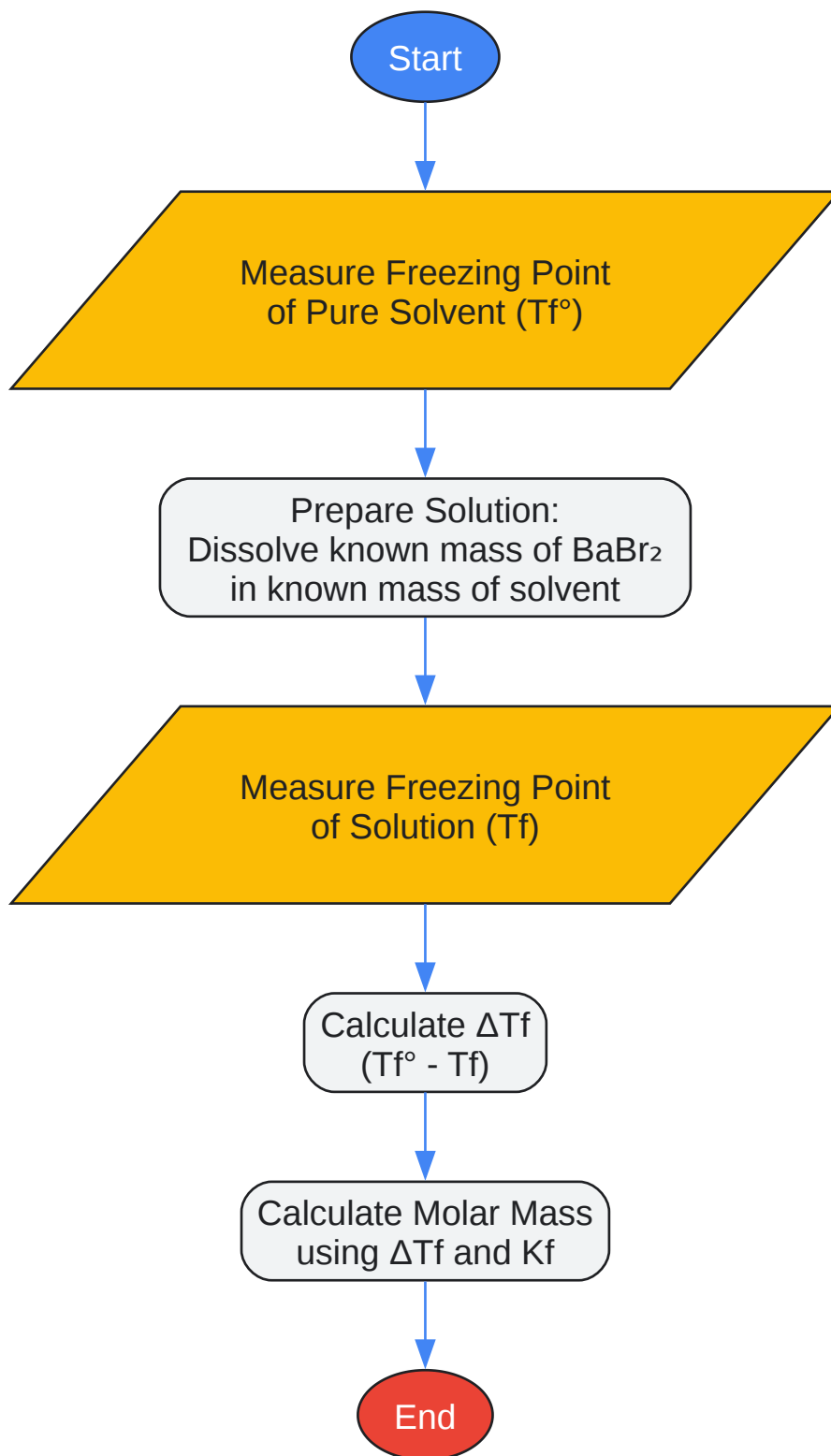
Colligative Properties: Freezing Point Depression

Colligative properties are properties of solutions that depend on the ratio of the number of solute particles to the number of solvent molecules. Measuring these properties can be used to determine a solute's molar mass[12][13]. Freezing point depression is a common and accessible method[14][15].

Methodology:

- **Solvent Freezing Point:** Precisely measure the freezing point of a pure solvent (e.g., cyclohexane or camphor).
- **Prepare Solution:** Dissolve a known mass of the unknown solute (in this case, BaBr_2) in a known mass of the solvent.
- **Solution Freezing Point:** Measure the freezing point of the prepared solution. The freezing point of the solution will be lower than that of the pure solvent[15].
- **Calculate Depression:** The change in freezing point (ΔT_f) is calculated: $\Delta T_f = \text{Freezing Point}(\text{solvent}) - \text{Freezing Point}(\text{solution})$.
- **Calculate Molar Mass:** The molar mass of the solute is determined using the following formula: $\text{Molar Mass} = (K_f * \text{mass_solute}) / (\Delta T_f * \text{mass_solvent_kg})$ Where K_f is the freezing

point depression constant of the solvent.



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Diagram 2: Workflow for molar mass determination via freezing point depression.

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